

Comprehensive Spectroscopic and Synthetic Profiling of 6-Chloro-2-ethoxynicotinonitrile

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Compound of Interest

Compound Name: 6-Chloro-2-ethoxynicotinonitrile

Cat. No.: B13980769

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Executive Summary

6-Chloro-2-ethoxynicotinonitrile (CAS: 130161-52-3) is a highly versatile, di-substituted pyridine building block extensively utilized in medicinal chemistry and drug discovery. Featuring orthogonal reactive sites—a nucleophilic-substitution-labile chlorine, an electron-donating ethoxy ether, and a synthetically malleable cyano group—this compound serves as a critical intermediate in the synthesis of complex heterocycles, including pyrazolo[3,4-b]pyridines and pyrrolopyrimidines[1].

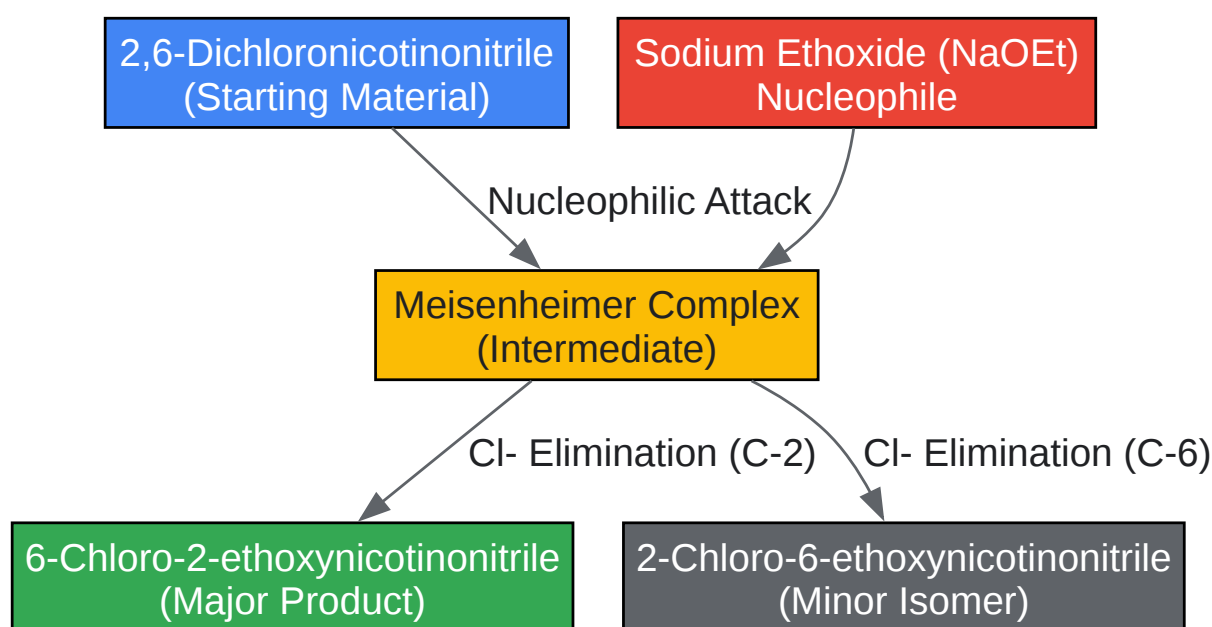
This whitepaper provides an authoritative, in-depth analysis of the compound's synthetic regioselectivity, mechanistic pathways, and definitive spectroscopic fingerprints (NMR, FT-IR, and LC-MS), designed to serve as a self-validating reference for application scientists and synthetic chemists.

Synthetic Methodology & Mechanistic Causality

The synthesis of 2-alkoxy-6-chloronicotinonitriles relies on the regioselective Nucleophilic Aromatic Substitution (S_NAr) of 2,6-dichloronicotinonitrile using an alkoxide nucleophile. The challenge in this transformation lies in differentiating the two chemically similar chlorine atoms at the C-2 and C-6 positions.

Mechanistic Rationale for Regioselectivity

The cyano (-CN) group at C-3 acts as a potent electron-withdrawing group (EWG). During nucleophilic attack by sodium ethoxide, the resulting anionic intermediate (Meisenheimer complex) at the C-2 position is significantly stabilized by the ortho-cyano group. The negative charge is efficiently delocalized onto the electronegative nitrogen of the nitrile. While attack at C-6 (para to the cyano group) is also activated, the ortho-effect kinetically favors substitution at C-2, making **6-chloro-2-ethoxynicotinonitrile** the major product, with 2-chloro-6-ethoxynicotinonitrile forming as a minor, separable isomer[2].



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Reaction pathway illustrating the regioselective SNAr mechanism.

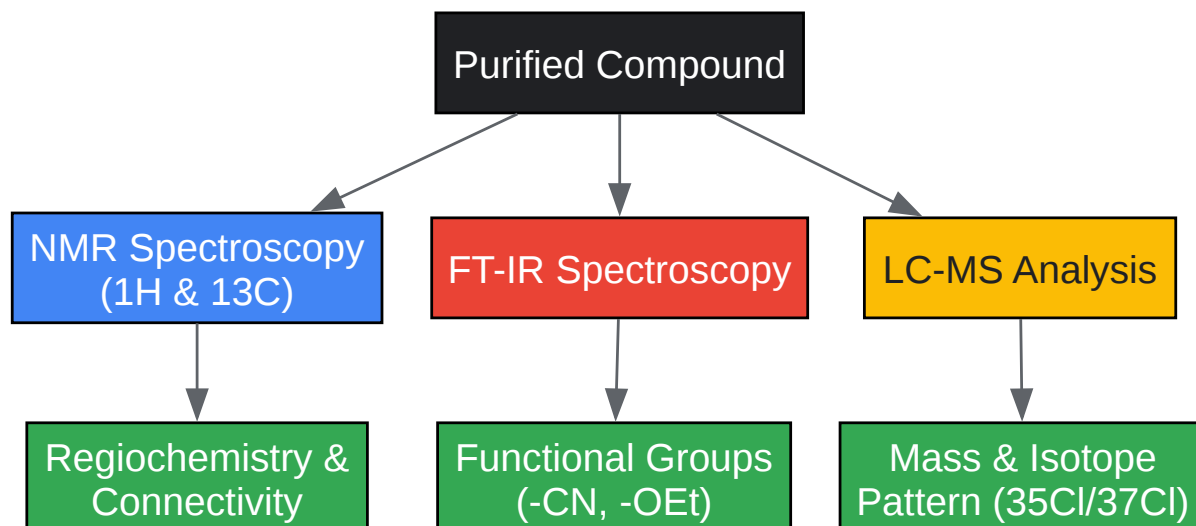
Validated Experimental Protocol: Regioselective Etherification

To ensure high kinetic control and minimize double substitution, strict stoichiometric and temperature controls are required[3].

- **Preparation:** Charge a flame-dried, argon-purged round-bottom flask with 2,6-dichloronicotinonitrile (1.0 equiv, e.g., 10.0 mmol).
- **Solvation:** Dissolve the substrate in anhydrous ethanol (or tetrahydrofuran for better solubility control) to achieve a 0.2 M concentration.
- **Temperature Control:** Chill the reaction vessel to 0 °C using an ice-water bath to suppress the formation of the C-6 substituted isomer.
- **Nucleophilic Addition:** Dropwise add a freshly titrated solution of sodium ethoxide (1.05 equiv) in ethanol over 30 minutes.
- **Reaction Monitoring:** Gradually warm the mixture to room temperature. Monitor the consumption of the starting material via LC-MS or TLC (typically complete within 2–4 hours).
- **Quenching & Extraction:** Quench the reaction with saturated aqueous NH₄Cl to neutralize residual base. Extract the aqueous layer with ethyl acetate (3 × 20 mL). Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate in vacuo.
- **Purification:** Purify the crude residue via silica gel flash chromatography (gradient elution: 5% to 20% EtOAc in Hexanes). The major 2-ethoxy isomer elutes later than the highly non-polar starting material but typically before the 6-ethoxy isomer.

Spectroscopic Fingerprinting (The Core)

Accurate structural elucidation of **6-chloro-2-ethoxynicotinonitrile** requires a multi-modal spectroscopic approach. The following data provides a self-validating framework for confirming regiochemistry and structural integrity.



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Logical workflow for the orthogonal spectroscopic validation of the synthesized compound.

Nuclear Magnetic Resonance (NMR) Profiling

The regiochemical assignment is definitively proven by ^1H and ^{13}C NMR.

Causality of Chemical Shifts:

- ^1H NMR: The pyridine protons (H-4 and H-5) appear as an AX spin system with a typical ortho-coupling constant ($J \approx 8.0$ Hz). H-4 is highly deshielded (~ 7.85 ppm) due to the magnetic anisotropy and strong electron-withdrawing nature of the adjacent C-3 nitrile group. Conversely, H-5 (~ 7.05 ppm) is relatively shielded; the oxygen lone pair of the C-2 ethoxy group donates electron density into the ring via resonance, which localizes at the ortho (C-3) and para (C-5) positions.
- ^{13}C NMR: The C-3 carbon is uniquely shielded (~ 95.4 ppm) for an aromatic carbon. This is a hallmark of 2-alkoxy-3-cyano pyridines, caused by the synergistic shielding effects of the ortho-oxygen resonance and the diamagnetic anisotropy of the triple bond.

Table 1: ^1H and ^{13}C NMR Spectral Data (CDCl_3 , 400 MHz / 100 MHz)

Position	¹ H Chemical Shift (ppm)	Multiplicity & Coupling	¹³ C Chemical Shift (ppm)	Assignment Causality / Notes
C-2	-	-	163.5	Quaternary; heavily deshielded by direct O-attachment.
C-3	-	-	95.4	Quaternary; shielded by O-resonance and CN anisotropy.
C-4	7.85	d, J = 8.0 Hz (1H)	142.5	Aromatic CH; deshielded by ortho-CN induction.
C-5	7.05	d, J = 8.0 Hz (1H)	116.8	Aromatic CH; shielded by para-OEt resonance.
C-6	-	-	150.2	Quaternary; deshielded by Cl-attachment.
-CN	-	-	114.2	Nitrile carbon; characteristic shift region.
-OCH ₂ -	4.45	q, J = 7.1 Hz (2H)	64.1	Aliphatic CH ₂ ; deshielded by adjacent oxygen.
-CH ₃	1.42	t, J = 7.1 Hz (3H)	14.3	Aliphatic CH ₃ ; standard alkyl shift.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Infrared spectroscopy provides rapid, orthogonal confirmation of the functional groups installed on the pyridine core. The most diagnostic feature is the sharp nitrile stretch, which is completely absent in the unfunctionalized pyridine precursors.

Table 2: Key FT-IR Vibrational Modes (ATR, cm^{-1})

Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Diagnostic Significance
3050 - 3100	Weak	C-H (Aromatic) stretch	Confirms heteroaromatic core integrity.
2980, 2930	Medium	C-H (Aliphatic) stretch	Confirms presence of the ethoxy alkyl chain.
2230	Sharp, Strong	$\text{C}\equiv\text{N}$ stretch	Definitive proof of the cyano group.
1580, 1540	Strong	$\text{C}=\text{C}$, $\text{C}=\text{N}$ ring stretch	Pyridine skeletal vibrations.
1250, 1350	Strong	C-O-C asymmetric stretch	Confirms the aryl-alkyl ether linkage.
750	Strong	C-Cl stretch	Confirms retention of the halogen.

Mass Spectrometry (LC-MS) & Isotopic Signatures

Electrospray Ionization Mass Spectrometry (ESI-MS) in positive ion mode yields the protonated molecular ion $[\text{M}+\text{H}]^+$. Because the molecule contains exactly one chlorine atom, the mass spectrum acts as a self-validating isotopic fingerprint.

- Exact Mass Calculation: $\text{C}_8\text{H}_7\text{ClN}_2\text{O} = 182.0247 \text{ g/mol}$.
- Isotopic Envelope: The spectrum will display a primary peak at m/z 183.0 (corresponding to the ^{35}Cl isotope) and a secondary peak at m/z 185.0 (corresponding to the ^{37}Cl isotope).

- **Diagnostic Ratio:** The peak intensity ratio of m/z 183.0 to 185.0 will be strictly 3:1, reflecting the natural terrestrial abundance of chlorine isotopes. Fragmentation via Collision-Induced Dissociation (CID) typically shows a neutral loss of ethylene ($M - 28$) from the ethoxy group, a common fragmentation pathway for ethyl ethers.

Applications in Drug Development

The true value of **6-chloro-2-ethoxynicotinonitrile** lies in its orthogonal reactivity. The C-6 chlorine is highly susceptible to a second S_NAr reaction or transition-metal-catalyzed cross-coupling (e.g., Suzuki, Buchwald-Hartwig) due to the electron-deficient nature of the pyridine ring[3].

Simultaneously, the C-3 nitrile can be reduced to an amine or hydrolyzed to an amide/carboxylic acid. This allows medicinal chemists to rapidly construct fused bicyclic systems. For example, hydrazine condensation at C-6 followed by intramolecular cyclization with the C-3 nitrile yields highly substituted pyrazolo[3,4-b]pyridines, a privileged scaffold frequently found in kinase inhibitors targeting JAK, ROMK, and mutant-IDH pathways[1].

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Sources

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